

# 9,10-Dibenzylanthracene: Technical Specifications and Synthesis Guide

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## Compound of Interest

Compound Name: 9,10-Dibenzylanthracene

CAS No.: 3613-42-1

Cat. No.: B166893

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## Executive Summary

**9,10-Dibenzylanthracene** (CAS 3613-42-1) is a symmetrically substituted polycyclic aromatic hydrocarbon (PAH) distinct from its more common analog, 9,10-diphenylanthracene (DPA). While DPA is renowned for its high quantum yield in OLEDs and glow sticks due to the steric decoupling of its phenyl rings, **9,10-dibenzylanthracene** features methylene bridges (

) that isolate the pendant phenyl groups from the anthracene

-system. This structural nuance results in unique crystallographic packing, solubility profiles, and carbonization behaviors, making it a critical model compound in liquid scintillation counting and graphite precursor research.

## Chemical Identification & Identifiers

Identifier Type	Value	Notes
Chemical Name	9,10-Dibenzylanthracene	IUPAC
CAS Number	3613-42-1	Distinct from DPA (1499-10-1)
Molecular Formula		
Molecular Weight	358.48 g/mol	
PubChem CID	77160	
SMILES	<chem>C1=CC=C(C=C1)CC2=C3C=C C=CC3=C(C4=CC=CC=C42)C C5=CC=CC=C5</chem>	
InChI Key	FMVRRCDBALUUBI- UHFFFAOYSA-N	
Appearance	Pale yellow needles or powder	
Melting Point	245–246.5 °C	High thermal stability

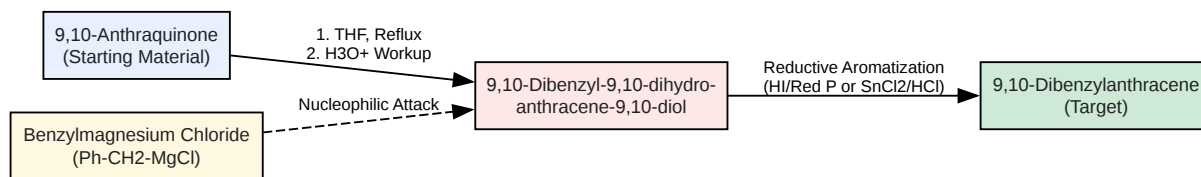
## Synthesis & Reaction Protocols

### Mechanistic Pathway: Grignard Addition & Aromatization

The most reliable laboratory synthesis involves the addition of benzylmagnesium chloride to 9,10-anthraquinone, followed by reductive aromatization. This method avoids the poly-substitution byproducts common in direct Friedel-Crafts alkylation of anthracene.

#### Protocol Workflow

- Nucleophilic Addition: Benzyl Grignard reagent attacks the carbonyl carbons of anthraquinone, forming a 9,10-dihydro-9,10-diol intermediate.
- Reductive Aromatization: Treatment with a reducing agent (e.g., HI/Red Phosphorus or /HCl) or acid-catalyzed dehydration removes the hydroxyl groups and restores aromaticity.



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Figure 1: Synthetic pathway transforming anthraquinone to **9,10-dibenzylanthracene** via Grignard addition and reductive aromatization.

## Alternative Industrial Route: Friedel-Crafts Alkylation

Historical Context: Early industrial synthesis utilized the reaction of anthracene with benzyl chloride in the presence of zinc dust and carbon disulfide.

- Drawback: This method lacks regioselectivity, often yielding mixtures of 9-monobenzyl, 9,10-dibenzyl, and ring-substituted isomers, requiring extensive purification (recrystallization from acetic acid or xylene).

## Physical & Spectroscopic Properties[3][5][6][7] Structural Conformation vs. DPA

The methylene bridge in **9,10-dibenzylanthracene** is the defining feature.

- 9,10-Diphenylanthracene (DPA): Phenyl rings are twisted  $\sim 90^\circ$  relative to the anthracene core due to steric hindrance, decoupling the  $\pi$ -systems but preventing quenching (high quantum yield).
- **9,10-Dibenzylanthracene**: The methylene spacer allows the phenyl rings to rotate more freely but completely breaks conjugation between the wings and the core. Consequently, its UV-Vis absorption spectrum retains the vibrational fine structure characteristic of 9,10-dialkylanthracenes, unlike the broadened bands of conjugated arylanthracenes.

## Solubility & Handling

- Solubility: Insoluble in water. Moderately soluble in boiling toluene, xylene, and acetic acid. Slightly soluble in benzene and chloroform.
- Purification: Recrystallization from glacial acetic acid or toluene yields high-purity needles suitable for scintillation use.

## Applications

### Liquid Scintillation Counting

**9,10-Dibenzylanthracene** serves as a secondary solute (wavelength shifter) or primary scintillator in specific organic liquid scintillator cocktails.

- Mechanism: It absorbs energy from the solvent (excited by ionizing radiation) and emits blue fluorescence.
- Advantage: Its high melting point and chemical stability allow it to be used in high-temperature environments or aggressive solvent systems (e.g., benzonitrile) where other scintillators might degrade.

## Carbonization & Graphite Precursor Studies

In materials science, this compound is used as a model to study the carbonization of pitch.

- Relevance: The benzyl substituents provide "weak links" that undergo homolytic cleavage at high temperatures ( ).
- Process: Thermal treatment leads to the formation of free radicals, promoting polymerization into mesophase pitch (liquid crystal precursor to graphite). It aids in understanding how alkyl-bridged aromatics contribute to the graphitizability of coal tar pitch.

## Fluorescence Standard

Due to the isolation of the anthracene chromophore, it acts as a standard for "alkyl-anthracene" emission profiles, distinct from "aryl-anthracene" profiles. It is used to calibrate fluorescence

spectrometers for specific blue-emission regions (~400–450 nm).

## Safety & Handling (MSDS Highlights)

- GHS Classification: Warning (General PAH precautions).
- Hazards:
  - H302: Harmful if swallowed.
  - H413: May cause long-lasting harmful effects to aquatic life.
- PPE: Nitrile gloves, safety goggles, and N95 dust mask. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitive; keep in amber vials.

## References

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